

# Dicyclohexylmethane: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Dicyclohexylmethane*

Cat. No.: *B1201802*

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## Abstract

**Dicyclohexylmethane**, a saturated alicyclic hydrocarbon, serves as a crucial intermediate in the chemical industry. This guide provides an in-depth overview of its chemical identifiers, physical and chemical properties, and detailed experimental protocols for its synthesis. While primarily an industrial chemical, this document addresses its technical aspects for a scientific audience, including potential, though not currently established, relevance in broader research contexts.

## Chemical Identifiers and Properties

**Dicyclohexylmethane** is most commonly known by its CAS number 3178-23-2.<sup>[1][2]</sup> A comprehensive list of its identifiers is provided below for clear referencing in research and documentation.

Identifier	Value
CAS Number	3178-23-2
PubChem CID	76644
IUPAC Name	cyclohexylmethylcyclohexane
Molecular Formula	C13H24
Molecular Weight	180.33 g/mol
InChI Key	XXKOQQBKBHUATC-UHFFFAOYSA-N
SMILES	<chem>C1CCC(CC1)CC2CCCCC2</chem>
Synonyms	Methane, dicyclohexyl-; 1,1'- Methylenebiscyclohexane

## Synthesis of Dicyclohexylmethane

The primary industrial route for synthesizing **dicyclohexylmethane** is through the catalytic hydrogenation of diphenylmethane. This process involves the saturation of the two aromatic rings of diphenylmethane to form their corresponding cyclohexane rings.

## Experimental Protocol: Catalytic Hydrogenation of Diphenylmethane

This protocol is based on established methodologies for the hydrogenation of aromatic compounds.

Materials:

- Diphenylmethane
- Ruthenium-based catalyst (e.g., Ru on a support like carbon or alumina)
- Solvent (e.g., a saturated hydrocarbon like cyclohexane or an alcohol)

- High-pressure autoclave reactor equipped with a magnetic stirrer, gas inlet, pressure gauge, and temperature controller
- Hydrogen gas (high purity)

Procedure:

- The autoclave reactor is charged with diphenylmethane, the solvent, and the ruthenium-based catalyst.
- The reactor is sealed and purged several times with an inert gas (e.g., nitrogen or argon) to remove any oxygen.
- The reactor is then pressurized with hydrogen gas to the desired initial pressure.
- The stirring is initiated, and the reactor is heated to the target reaction temperature.
- The reaction is monitored by observing the hydrogen uptake from the pressure gauge. The reaction is considered complete when hydrogen consumption ceases.
- After the reaction, the reactor is cooled to room temperature, and the excess hydrogen gas is carefully vented.
- The reaction mixture is filtered to remove the catalyst.
- The solvent is removed from the filtrate by rotary evaporation.
- The resulting crude **dicyclohexylmethane** can be purified by fractional distillation under reduced pressure to obtain the final product of high purity.

Reaction Parameters:

Parameter	Value
Catalyst	Ruthenium on a solid support
Temperature	100-200 °C
Pressure	50-150 bar (hydrogen)
Reaction Time	2-8 hours
Solvent	Cyclohexane, isopropanol, etc.

## Key Derivatives and Applications

While **dicyclohexylmethane** itself has limited direct applications, its derivatives are of significant industrial importance.

### 4,4'-Diaminodicyclohexylmethane

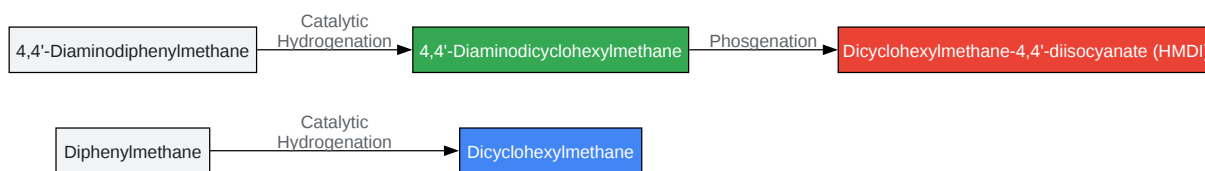
4,4'-Diaminodicyclohexylmethane is produced by the hydrogenation of 4,4'-methylenedianiline. It is a key component in the synthesis of polyamides and as a curing agent for epoxy resins.

### Dicyclohexylmethane-4,4'-diisocyanate (HMDI)

Dicyclohexylmethane-4,4'-diisocyanate, also known as hydrogenated MDI (HMDI), is a major industrial chemical with CAS number 5124-30-1.<sup>[3][4][5][6][7][8]</sup> It is synthesized from 4,4'-diaminodicyclohexylmethane. HMDI is a crucial monomer in the production of light-stable and weather-resistant polyurethane coatings and elastomers.

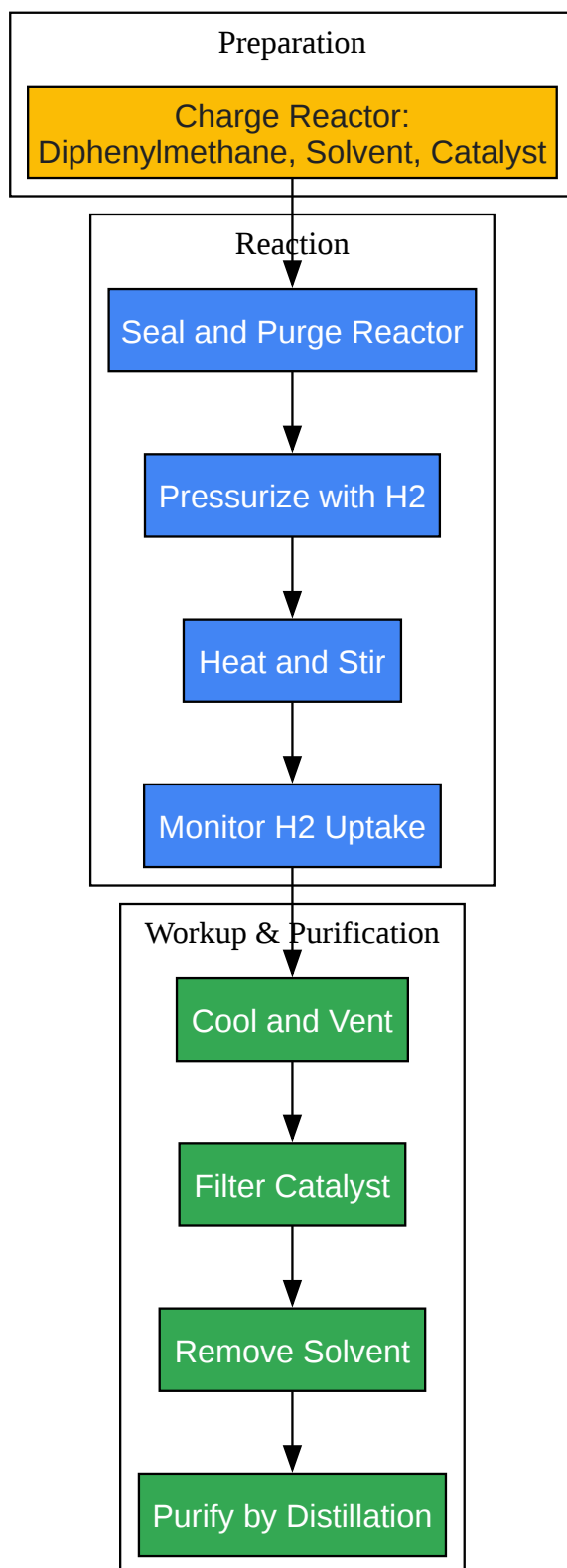
## Visualizing Chemical Pathways and Workflows

Given the industrial nature of **dicyclohexylmethane** and the absence of known biological signaling pathways, the following diagrams illustrate the chemical synthesis pathways and a typical experimental workflow.



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Caption: Chemical synthesis pathways of **dicyclohexylmethane** and its key derivatives.



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Caption: Experimental workflow for the synthesis of **dicyclohexylmethane**.

## Conclusion

**Dicyclohexylmethane** is a foundational chemical intermediate, primarily valued for its role in the synthesis of high-performance polymers. While its direct application in drug development and biological sciences has not been established, a thorough understanding of its synthesis and properties is essential for chemists and material scientists. The provided technical information and experimental guidelines offer a solid foundation for further research and application in the chemical industry.

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